

Structural Elucidation of Ethyl 3-hydroxy-5-methylbenzoate: A Multi-Modal Spectroscopic Approach

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Compound of Interest

Compound Name: *Ethyl 3-hydroxy-5-methylbenzoate*

CAS No.: 1126430-75-8

Cat. No.: B1528403

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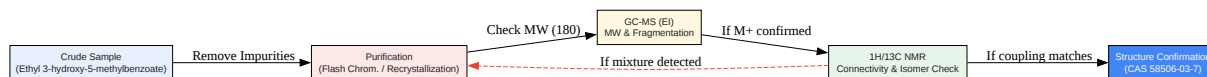
Executive Summary & Structural Framework

The definitive characterization of **Ethyl 3-hydroxy-5-methylbenzoate** (MW: 180.20 g/mol) requires a rigorous differentiation from its structural isomers (e.g., ethyl salicylates or ethyl vanillate derivatives). This guide synthesizes Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data to establish a self-validating analytical protocol.

This compound features a 1,3,5-substitution pattern on the benzene ring, creating a unique symmetry breaking that is chemically distinct in spectroscopic analysis. The presence of an electron-withdrawing ester group meta to both an electron-donating hydroxyl and a weakly donating methyl group creates a "push-pull" electronic environment that defines its spectral fingerprint.

Analytical Workflow

The following directed graph illustrates the logical flow for validating the structure, moving from crude isolation to definitive spectral confirmation.



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Figure 1: Analytical workflow for the structural validation of phenolic esters.

Mass Spectrometry (GC-MS) Data & Fragmentation Logic

Technique: Electron Ionization (EI), 70 eV. Molecular Formula:

Molecular Weight: 180.20 Da^[1]

The mass spectrum of ethyl benzoates is dominated by

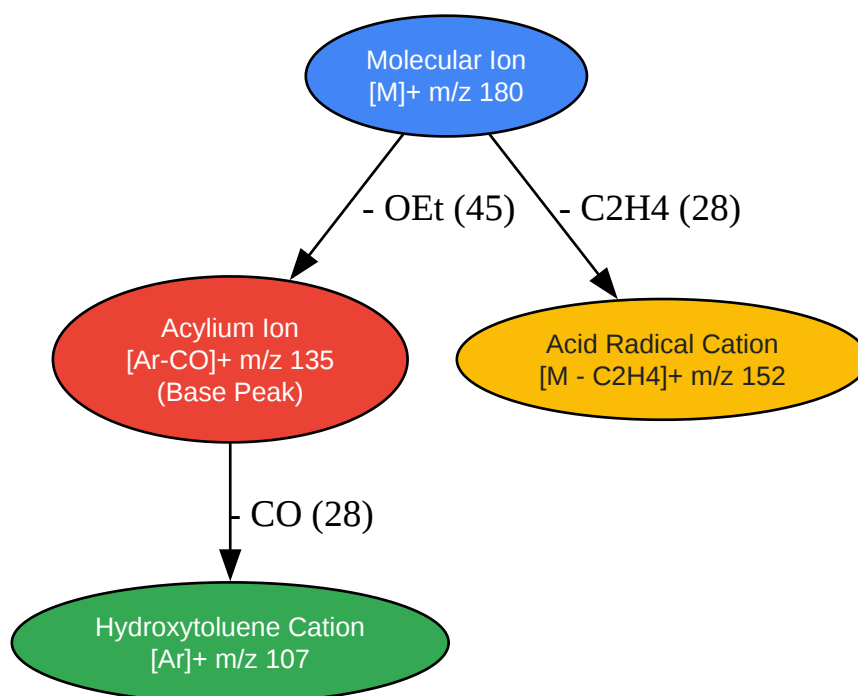
-cleavage and McLafferty rearrangements. For **Ethyl 3-hydroxy-5-methylbenzoate**, the stability of the aromatic core prevents rapid degradation, allowing for a clear Molecular Ion ().

Key Fragmentation Ions^[2]

m/z (Mass-to-Charge)	Relative Abundance	Fragment Assignment	Mechanistic Origin
180	Moderate (30-50%)		Molecular Ion (Radical Cation).
152	High		McLafferty Rearrangement. Loss of ethylene from the ethyl ester. Produces the radical cation of the corresponding benzoic acid.
135	Base Peak (100%)		-Cleavage. Loss of ethoxy radical (). Forms the stable acylium ion ().
107	High		Decarbonylation. Loss of carbon monoxide from the acylium ion. Results in the hydroxytoluene cation (cresol cation).
79/77	Low		Aromatic ring degradation fragments.

Fragmentation Pathway Diagram

The transition from the molecular ion to the base peak is driven by the stability of the acylium resonance structure.



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Figure 2: Primary fragmentation pathways in Electron Ionization (EI) MS.

Nuclear Magnetic Resonance (NMR) Analysis[2][3][4][5][6][7]

Solvent:

(Chloroform-d) is standard. Note: If hydroxyl proton resolution is poor or overlaps with aromatics, switch to

to freeze the exchange and observe the OH as a sharp singlet/doublet.

¹H NMR (400 MHz,)

The 1,3,5-substitution pattern eliminates ortho-coupling between aromatic protons, resulting in a pattern of singlets (or fine meta-coupled doublets,

).

Chemical Shift (ppm)	Multiplicity	Integral	Assignment	Structural Logic
1.38	Triplet ()	3H		Methyl of the ethyl ester.
2.35	Singlet	3H		Aromatic methyl group (Position 5).
4.36	Quartet ()	2H		Methylene of the ethyl ester. Downfield due to oxygen electronegativity.
5.80 - 6.50	Broad Singlet	1H		Phenolic hydroxyl. Shift varies with concentration and water content.
6.92	Singlet (br)	1H	H-4	Shielded by two ortho-donors (OH and Me). Located between OH and Me.
7.45	Singlet (br)	1H	H-2	Deshielded by ester (ortho). Shielded by OH (ortho). Located between Ester and OH.
7.62	Singlet (br)	1H	H-6	Deshielded by ester (ortho).

Weakly shielded
by Me (ortho).
Located between
Ester and Me.

Critical Distinction: Unlike 1,2,4-substituted isomers (which show distinct doublet/doublet-of-doublets splitting), this isomer displays three distinct aromatic signals appearing as singlets or narrow multiplets due to weak meta-coupling (

).

¹³C NMR (100 MHz,)

- Carbonyl:

167.0 ppm (Ester

)

- Aromatic C-O:

156.5 ppm (C-3, attached to OH)

- Aromatic C-H:

114.0 (C-4), 120.5 (C-2), 122.0 (C-6)

- Aliphatic:

61.2 (

), 21.5 (

), 14.3 (

)

Experimental Protocols

Protocol A: Sample Preparation for NMR

To ensure sharp peaks and accurate integration:

- Mass: Weigh 10-15 mg of **Ethyl 3-hydroxy-5-methylbenzoate**.
- Solvent: Dissolve in 0.6 mL of (99.8% D) containing 0.03% TMS (Tetramethylsilane) as an internal reference.
- Filtration: If the solution is cloudy (common if salt impurities exist), filter through a small plug of glass wool into the NMR tube.
- Acquisition: Run 16 scans for ^1H NMR; 256-512 scans for ^{13}C NMR.

Protocol B: GC-MS Setup

For purity check and mass confirmation:

- Column: DB-5ms or equivalent (30m x 0.25mm ID).
- Inlet Temp: 250°C.
- Carrier Gas: Helium at 1.0 mL/min constant flow.
- Oven Program:
 - Start: 60°C (hold 1 min).
 - Ramp: 20°C/min to 280°C.
 - End: Hold at 280°C for 5 min.
- Detection: EI mode, scan range 40-400 m/z.

References & Authority

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Sources

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